

Application Notes and Protocols for VTP50469 Fumarate in Cell-Based Assays

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Compound of Interest

Compound Name: VTP50469 fumarate

Cat. No.: B15568847

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This document provides detailed application notes and protocols for the preparation and use of **VTP50469 fumarate**, a potent and selective inhibitor of the Menin-Mixed Lineage Leukemia (MLL) interaction, for in vitro cell-based assays.

Introduction

VTP50469 is a small molecule inhibitor that disrupts the critical protein-protein interaction between Menin and the MLL1 protein, a key driver in specific types of leukemias.^{[1][2]} Chromosomal translocations involving the MLL gene result in oncogenic MLL fusion proteins that are central to the development of MLL-rearranged (MLL-r) leukemias.^{[1][2]} These fusion proteins rely on their interaction with Menin to maintain their leukemogenic gene expression program.^[1] VTP50469 effectively blocks this interaction, leading to the downregulation of MLL target genes, which in turn induces cell differentiation and apoptosis in MLL-r leukemia cells.^{[1][3]} These application notes provide the necessary information for the effective use of **VTP50469 fumarate** in a laboratory setting.

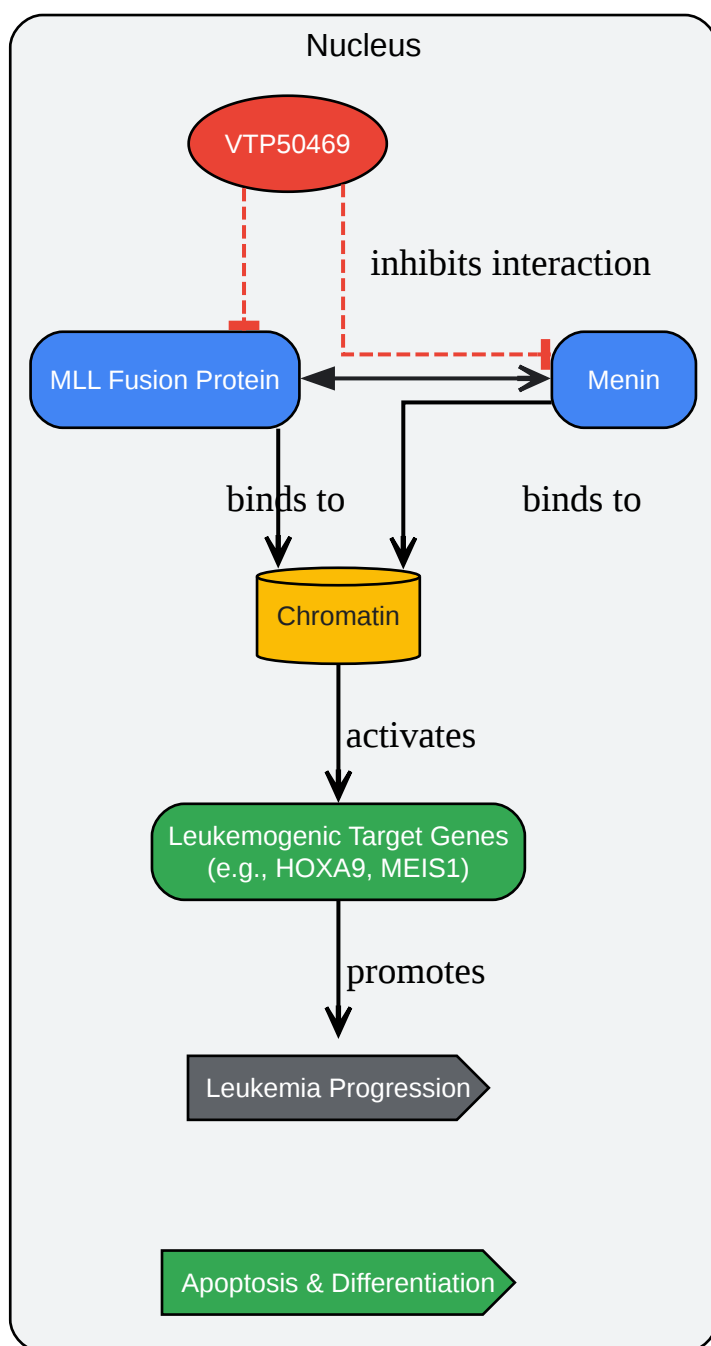
Quantitative Data Summary

The following table summarizes the key quantitative data for VTP50469 and its fumarate salt.

Property	Value	Source
VTP50469 Molecular Weight	630.82 g/mol	
VTP50469 Fumarate Molecular Weight	804.93 g/mol	[4]
Mechanism of Action	Inhibitor of Menin-MLL interaction	[1]
Ki (Cell-free assay)	104 pM	[4]
IC50 (MOLM13 cells)	13 nM	[3][5]
IC50 (RS4;11 cells)	25 nM	[5][6]
Solubility in DMSO	≥ 100 mg/mL (≥ 124.23 mM)	[5]
Solubility in Ethanol	100 mg/mL	
Solubility in Water	Insoluble	

Signaling Pathway

VTP50469 targets the Menin-MLL1 interaction, which is crucial for the oncogenic activity of MLL fusion proteins in MLL-rearranged leukemias. The diagram below illustrates this signaling pathway.



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VTP50469 inhibits the Menin-MLL interaction.

Experimental Protocols

Preparation of a 10 mM VTP50469 Fumarate Stock Solution in DMSO

This protocol details the steps to prepare a 10 mM stock solution of **VTP50469 fumarate**, which can be further diluted for use in cell-based assays.

Materials:

- **VTP50469 fumarate** powder (Molecular Weight: 804.93 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Pipettes and sterile filter tips

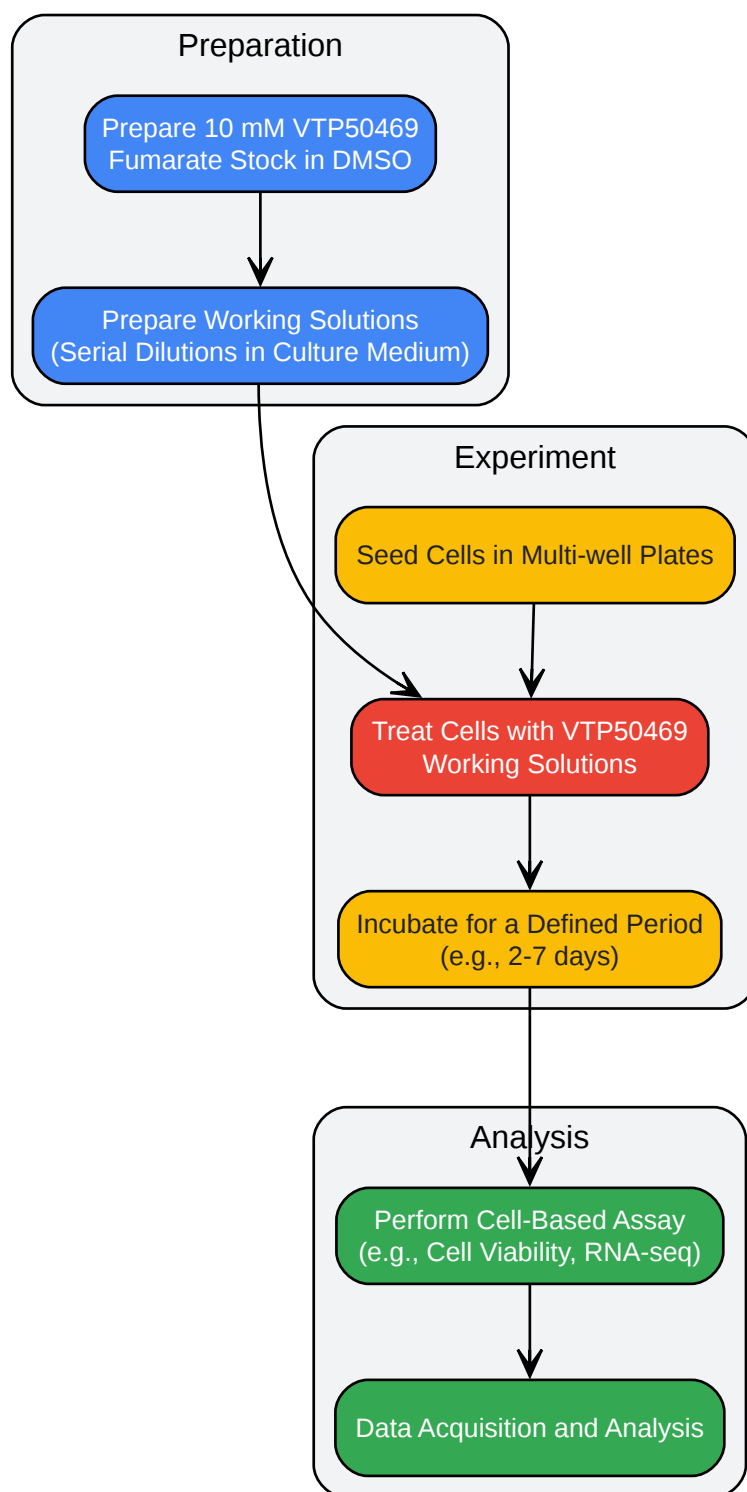
Procedure:

- **Equilibrate:** Allow the **VTP50469 fumarate** powder vial to warm to room temperature before opening to prevent condensation.
- **Weigh:** Carefully weigh out the desired amount of **VTP50469 fumarate** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 8.05 mg of the compound.
- **Dissolve:** Add the appropriate volume of anhydrous DMSO to the powder. For a 10 mM stock solution, if you weighed 8.05 mg, add 1 mL of DMSO.
- **Mix:** Gently vortex or sonicate the solution until the powder is completely dissolved.^[5] A clear solution should be obtained.
- **Aliquot:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.^[7]
- **Store:** Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 1 year).^{[3][7]}

Note: DMSO is hygroscopic and can absorb moisture from the air, which may reduce the solubility of the compound.^[7] It is recommended to use fresh, anhydrous DMSO.

Experimental Workflow for Cell-Based Assays

The following diagram outlines a general workflow for utilizing the **VTP50469 fumarate** stock solution in a cell-based assay, such as a cell viability or gene expression analysis.



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Workflow for VTP50469 cell-based assays.

Stability and Storage

Proper storage of **VTP50469 fumarate** and its stock solutions is critical to maintain its activity.

- Powder: The solid compound should be stored at -20°C and is stable for at least three years. [7]
- Stock Solutions: Aliquoted stock solutions in DMSO should be stored at -80°C for up to one year or at -20°C for up to one month.[3] It is crucial to avoid repeated freeze-thaw cycles to maintain the integrity of the compound.

Safety Precautions

VTP50469 fumarate is a bioactive compound. Standard laboratory safety practices should be followed when handling this chemical. This includes wearing appropriate personal protective equipment (PPE) such as gloves, a lab coat, and safety glasses. All handling should be performed in a well-ventilated area or a chemical fume hood. For detailed safety information, refer to the manufacturer's Safety Data Sheet (SDS).

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